

4-iodo-3-(trifluoromethyl)-1H-pyrazole material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-iodo-3-(trifluoromethyl)-1H-pyrazole

Cat. No.: B183483

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An In-depth Technical Guide to the Material Safety Data Sheet for 4-iodo-3-(trifluoromethyl)-1H-pyrazole

This document provides a comprehensive safety and handling guide for **4-iodo-3-(trifluoromethyl)-1H-pyrazole**, a key building block in modern medicinal and agricultural chemistry. Designed for researchers, scientists, and drug development professionals, this guide moves beyond a standard Material Safety Data Sheet (MSDS) to offer in-depth insights, procedural rationale, and actionable protocols grounded in established safety science.

Core Chemical Identity and Physicochemical Profile

4-iodo-3-(trifluoromethyl)-1H-pyrazole is a halogenated heterocyclic compound valued for its utility in synthetic chemistry.[1] Its unique structure, featuring both an iodine atom and a trifluoromethyl group on the pyrazole scaffold, makes it a versatile intermediate for creating more complex molecules through various coupling reactions.[2] Pyrazole derivatives are integral to numerous approved drugs, highlighting the importance of this chemical family in drug discovery.[3][4]

A precise understanding of its physical and chemical properties is the foundation of a robust safety assessment. These characteristics dictate its behavior under laboratory conditions and inform the necessary handling and storage protocols.

Table 1: Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	866638-72-4	[5]
Molecular Formula	C ₄ H ₂ F ₃ N ₂	[5]
Molecular Weight	261.97 g/mol	[5]
Appearance	White to yellow solid, powder, or crystals	[6]
Storage Temperature	Recommended: 2-8°C or -20°C	[5][6][7]

| InChI Key | XRUHSOXIZMYOHX-UHFFFAOYSA-N | [6] |

Hazard Identification and Comprehensive Risk Profile

The primary and most critical hazard associated with **4-iodo-3-(trifluoromethyl)-1H-pyrazole** is its acute oral toxicity.[6] It is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Oral, Category 3. This classification is not trivial; it signifies a substance that can cause toxic effects, potentially lethal, if a small amount is swallowed. For the laboratory professional, this mandates stringent controls to prevent any possibility of ingestion.

Table 2: GHS Classification for **4-iodo-3-(trifluoromethyl)-1H-pyrazole**

Hazard Class	Category	Hazard Statement
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| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed |

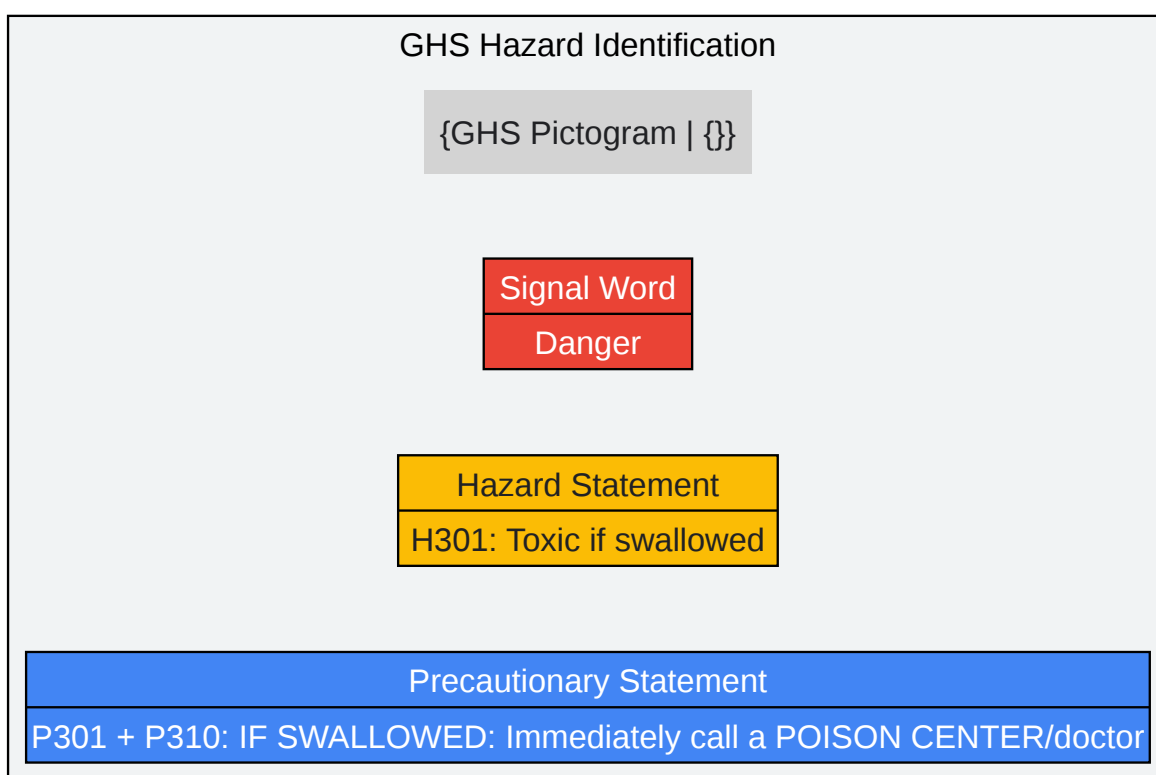
Source(s):[6]

While the primary documented hazard is oral toxicity, related trifluoromethyl-pyrazole compounds are also known to cause skin, eye, and respiratory irritation (H315, H319, H335).[8] [9] Although not officially classified for this specific CAS number, the principle of As Low As Reasonably Achievable (ALARA) in chemical safety dictates that we should anticipate these

risks. The trifluoromethyl group and the pyrazole ring are common moieties in bioactive molecules, and it is prudent to assume potential for irritation until proven otherwise. Therefore, all protocols should be designed to prevent skin, eye, and inhalation exposure.

GHS Hazard Communication Workflow

The following diagram illustrates the essential GHS safety information that must be communicated to any user of this chemical.



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Caption: GHS Label Elements for **4-iodo-3-(trifluoromethyl)-1H-pyrazole**.

Emergency Response and First-Aid Protocols

In the event of an exposure, immediate and correct action is critical. The following protocols are designed to mitigate harm and should be posted and familiar to all personnel working with this

compound.

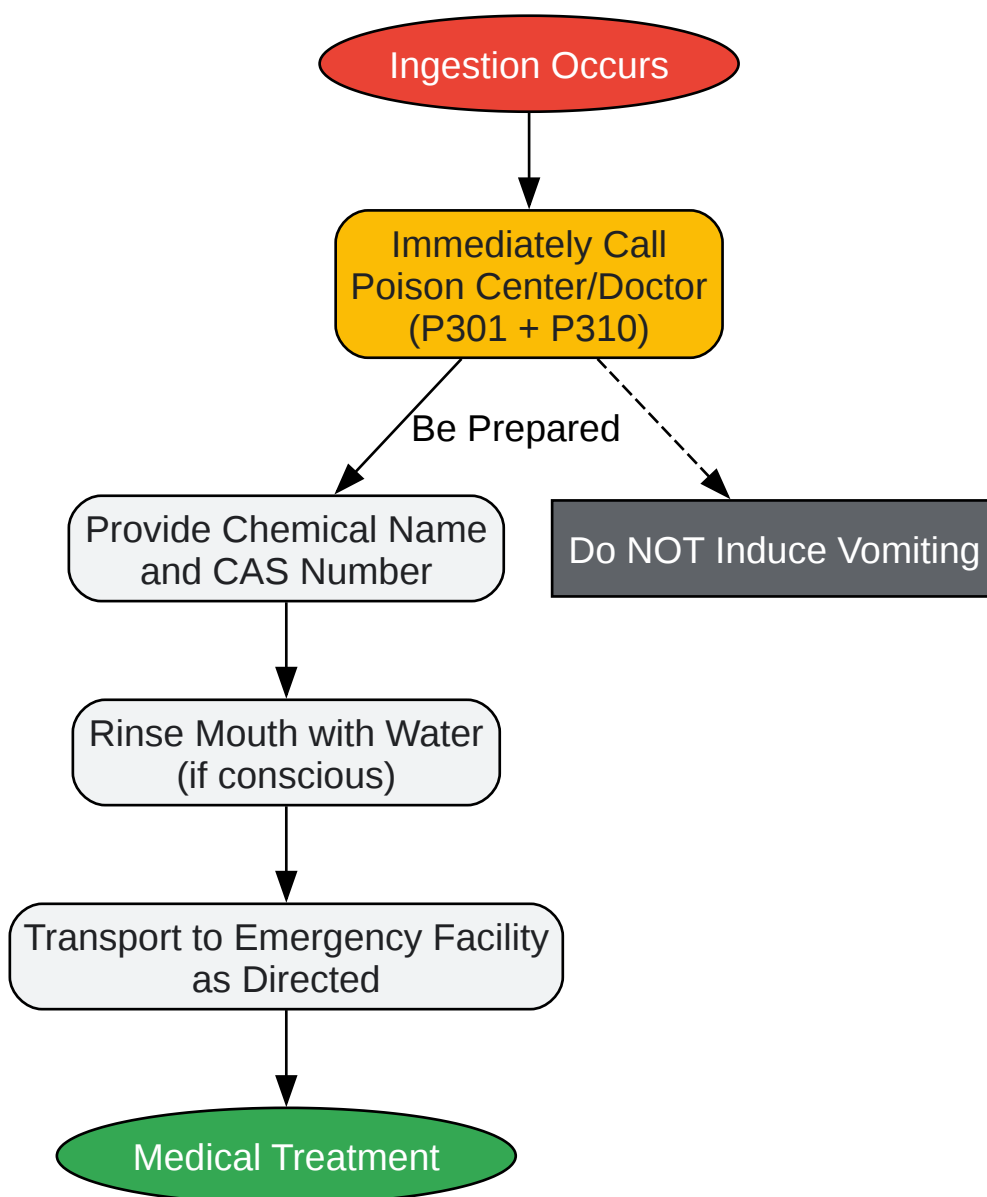
Detailed First-Aid Procedures

- Ingestion (Most Critical):
 - Immediate Action: Call a Poison Control Center or physician without delay.^[6] Do not wait for symptoms to develop. The rapidity of onset for toxic effects can vary.
 - Information is Key: Provide the victim's status, the chemical name, and the CAS number (866638-72-4) to the emergency responder.
 - Do NOT Induce Vomiting: This can cause aspiration of the chemical into the lungs, leading to chemical pneumonitis, which can be fatal.
 - Rinse Mouth: If the person is conscious and able to swallow, have them rinse their mouth thoroughly with water and spit out the water. Afterwards, they may drink a small amount of water to dilute the substance in the stomach.^[8]
- Skin Contact:
 - Immediate Action: Remove all contaminated clothing, shoes, and jewelry while simultaneously flushing the affected area with copious amounts of water for at least 15 minutes.^[8]
 - Rationale: A 15-minute flush is the industry standard to ensure the chemical is physically removed from the skin surface and pores, minimizing absorption.
 - Medical Attention: If skin irritation develops or persists, seek medical attention.^[8]
- Eye Contact:
 - Immediate Action: Immediately flush eyes with a directed stream of water for at least 15 minutes, holding the eyelids apart to ensure complete irrigation of the eye and lid surfaces.^[8] Use an eyewash station.
 - Rationale: The first 10-15 seconds after eye exposure are critical. Delaying irrigation can result in severe and irreversible damage. The 15-minute duration is necessary to

neutralize the pH and wash away the substance.

- Medical Attention: After the flush, seek immediate medical attention from an ophthalmologist.
- Inhalation:
 - Immediate Action: Move the affected person to fresh air and place them in a position comfortable for breathing.[8]
 - Monitor Breathing: If breathing is difficult or has stopped, trained personnel should provide artificial respiration.
 - Medical Attention: Seek medical attention if symptoms such as coughing, shortness of breath, or irritation occur.[8]

Emergency Workflow: Ingestion Event



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Caption: Step-by-step emergency protocol for accidental ingestion.

Laboratory Handling, Storage, and Engineering Controls

Proactive prevention is the most effective safety measure. The high oral toxicity of this compound necessitates a multi-layered approach to handling and storage.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All weighing and handling of this solid compound must be performed inside a certified chemical fume hood. This is non-negotiable.
 - Causality: As a powder, this material can easily become airborne during transfer. A fume hood provides negative pressure to contain these fine particles and prevent them from entering the researcher's breathing zone.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[\[8\]](#)

Procedural Controls and Storage

- Designated Area: Designate a specific area within the lab for working with this compound to prevent cross-contamination.
- Handling: Use tools like spatulas and weigh boats appropriate for handling potent powders. Avoid creating dust.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[10\]](#)
- Storage: Store the compound in a tightly sealed, properly labeled container. Keep it in a cool (2-8°C is common), dry, dark, and well-ventilated area away from incompatible materials like strong oxidizing agents.[\[1\]](#)[\[6\]](#)[\[10\]](#)
 - Rationale: Cool temperatures slow potential degradation, dryness prevents reaction with moisture, and darkness prevents photochemical decomposition. A tightly sealed container prevents sublimation or release of dust.

Personal Protective Equipment (PPE) Protocol

Engineering and procedural controls reduce the majority of risk, but PPE is the essential final barrier between the researcher and the chemical.

- **Eye and Face Protection:** Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards are mandatory.[8] A face shield should be worn in addition to goggles if there is a significant risk of splashing or dust generation.
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use.
 - **Self-Validating Protocol:** Change gloves immediately if they become contaminated. Never reuse disposable gloves. Wash hands after removing gloves.
- **Body Protection:** A long-sleeved laboratory coat is required. Ensure it is fully buttoned. For larger quantities or tasks with higher spill potential, a chemically resistant apron is recommended.
- **Respiratory Protection:** Under normal use within a fume hood, no respiratory protection is required.[8] However, in the case of an emergency, such as a large spill outside of a containment device, personnel involved in the cleanup must wear a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors and particulates.

Accidental Release and Spill Management

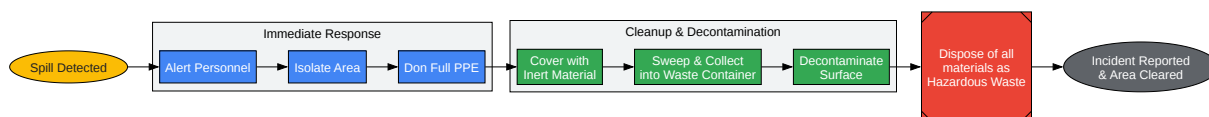
A prepared response to a spill is crucial for maintaining a safe laboratory environment.

Step-by-Step Spill Cleanup Protocol

- **Evacuate & Isolate:** Immediately alert others in the area and evacuate non-essential personnel. Isolate the spill area to prevent the spread of the powder.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **PPE:** Don the appropriate PPE as described in Section 5, including respiratory protection if the spill is large or outside a fume hood.
- **Contain & Clean:**
 - Gently cover the spill with an inert absorbent material like vermiculite or sand to prevent the powder from becoming airborne.

- Carefully sweep up the mixture and place it into a suitable, labeled container for hazardous waste disposal.[8][10] Avoid creating dust during this process.
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.
- Dispose: All contaminated materials, including cleaning supplies and PPE, must be disposed of as hazardous waste according to local, state, and federal regulations.

Spill Response Workflow



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Caption: A systematic workflow for managing an accidental chemical spill.

The Role of 4-iodo-3-(trifluoromethyl)-1H-pyrazole in Drug Discovery

Understanding the application of this compound provides context for its handling. As a "building block," it is a foundational piece used in the synthesis of more complex molecules. The pyrazole scaffold is a "privileged structure" in medicinal chemistry, meaning it frequently appears in successful drug molecules.[3] Derivatives have shown potent activity as antibacterial agents, kinase inhibitors for cancer therapy, and treatments for other diseases.[3][11] The presence of the iodine atom allows for Suzuki or Sonogashira coupling reactions, enabling chemists to attach other molecular fragments, while the trifluoromethyl group can enhance metabolic stability or receptor binding affinity.[2] Its importance in creating novel therapeutics underscores the need for the rigorous safety protocols detailed in this guide.

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References

- 1. 4-Iodo-3-methyl-5-(trifluoromethyl)-1H-pyrazole [myskinrecipes.com]
- 2. researchgate.net [researchgate.net]
- 3. Pyrazole: an emerging privileged scaffold in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. nbinnco.com [nbinnco.com]
- 5. usbio.net [usbio.net]
- 6. 4-Iodo-3-(trifluoromethyl)-1H-pyrazole | 866638-72-4 [sigmaaldrich.com]
- 7. usbio.net [usbio.net]
- 8. fishersci.es [fishersci.es]
- 9. aksci.com [aksci.com]
- 10. fishersci.com [fishersci.com]
- 11. 4-4-(Anilinomethyl)-3-[4-(trifluoromethyl)phenyl]-1H-pyrazol-1-ylbenzoic acid derivatives as potent anti-gram-positive bacterial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-iodo-3-(trifluoromethyl)-1H-pyrazole material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183483#4-iodo-3-trifluoromethyl-1h-pyrazole-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b183483#4-iodo-3-trifluoromethyl-1h-pyrazole-material-safety-data-sheet-msds)

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